

# Personal Protective Equipment (PPE) & Handling Guide: 3-Chloro-5-hydroxy-4-methoxybenzaldehyde

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## Compound of Interest

Compound Name:	3-Chloro-5-hydroxy-4-methoxybenzaldehyde
CAS No.:	54246-06-9
Cat. No.:	B3178411

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CAS Number: 54246-06-9 Formula:  $C_8H_7ClO_3$  Synonyms: 3-chloro-5-hydroxy-p-anisaldehyde[1]

## Executive Safety Summary

Status:WARNING – Air Sensitive / Irritant Immediate Action: Store at 2–8°C under an inert atmosphere (Nitrogen or Argon).

This guide defines the safety architecture for handling **3-Chloro-5-hydroxy-4-methoxybenzaldehyde**. Unlike generic benzaldehydes, this compound combines halogenated and phenolic motifs, increasing its susceptibility to oxidation (forming the corresponding benzoic acid) and potential for skin/mucous membrane irritation.[1]

Critical Hazards:

- Acute Toxicity (Oral): Harmful if swallowed (H302).[1][2][3]

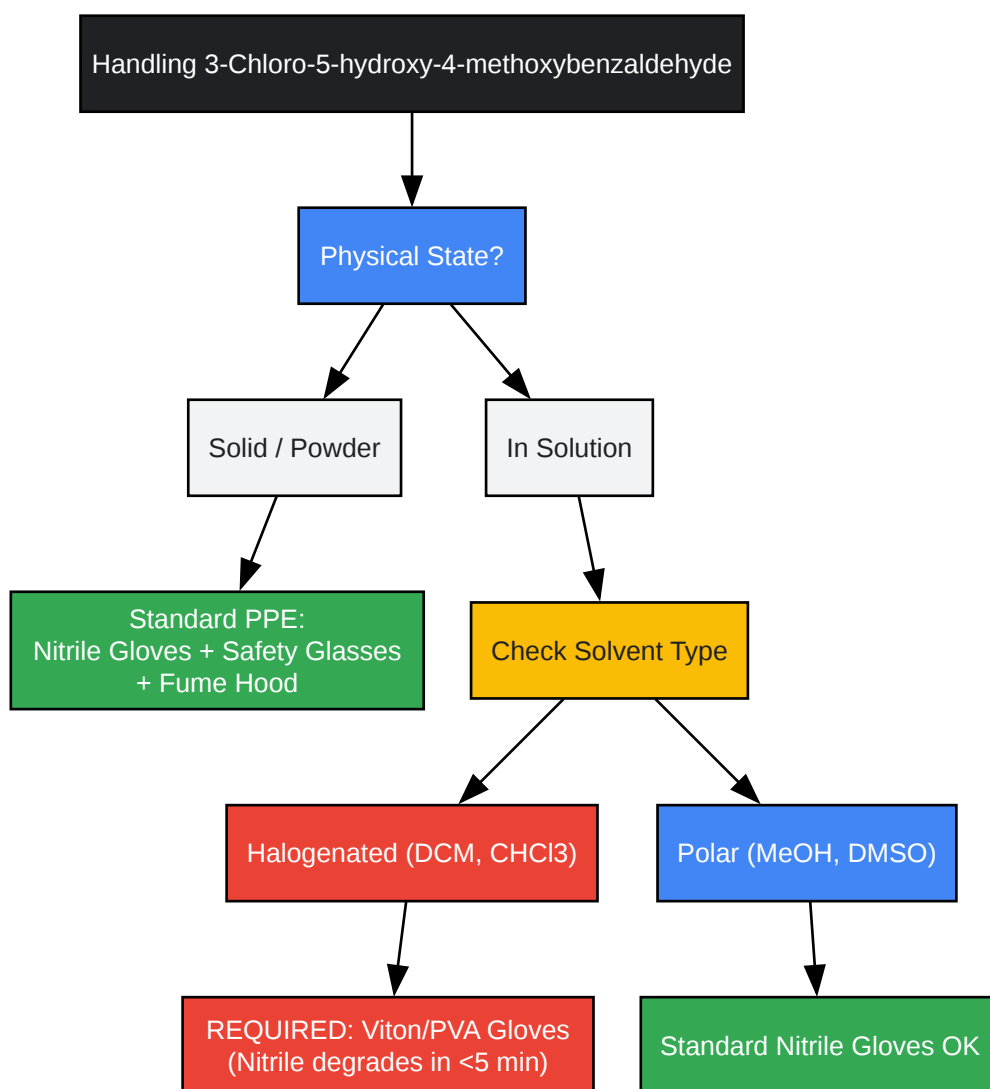
- Irritation: Causes skin irritation (H315) and serious eye irritation (H319).[1][2][4]
- Reactivity: Air-sensitive; rapid oxidation degrades purity and generates acidic byproducts.[1]

## PPE Selection Strategy

The following PPE standards are non-negotiable for handling this compound in pure solid form. If in solution, the solvent's breakthrough time dictates glove selection.

Protection Zone	Recommended Equipment	Technical Rationale
Hand Protection	Nitrile Rubber (0.11 mm min)	Provides adequate barrier against solid particulates.[1] Note: If dissolved in DCM or Chloroform, upgrade to PVA or Viton gloves immediately.[1]
Eye Protection	Chemical Safety Goggles	Tightly fitting goggles (ANSI Z87.[1]1) are required to prevent contact with fine dust or accidental splashes during hydrolysis.[1]
Respiratory	N95 / P2 Respirator	Required if weighing outside a fume hood.[1] The fine powder can irritate the upper respiratory tract (H335).[1]
Body Defense	Lab Coat (Cotton/Poly)	Standard splash protection.[1] Ensure cuffs are tucked into gloves to prevent wrist exposure.[1]

## PPE Decision Logic (Diagram)



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Caption: PPE selection logic based on physical state and solvent compatibility.[1]

## Operational Handling Protocols

### A. Receiving & Storage (Cold Chain)

Upon receipt, do not store on the general chemical shelf.

- Inspect: Verify the bottle seal is intact. If the solid appears yellow/brown and sticky, significant oxidation has occurred.[1]
- Preserve: Purge the headspace with Nitrogen or Argon before resealing.[1]

- Store: Place in a secondary container with desiccant and store at 2–8°C.

## B. Weighing & Transfer (The "Static" Risk)

This solid can be electrostatic.[1] Use the following workflow to prevent dispersal:

- Engineering Control: Perform all weighing inside a Chemical Fume Hood.
- Anti-Static Measure: Use an anti-static gun or wipe the spatula with an anti-static cloth before dipping into the bottle.[1]
- Transfer: Do not pour from the bottle. Use a clean, dry spatula to transfer into a tared vial.[1]
- Reseal Immediately: Limit air exposure to <2 minutes to prevent surface oxidation.[1]

## C. Reaction Setup

- Solubility: Soluble in Methanol, DMSO, and DCM.[1]
- Addition: Add the solid to the solvent, not vice-versa, to minimize splashing.[1]
- Inertion: For sensitive coupling reactions (e.g., reductive amination), cycle the reaction vessel (Vacuum/N<sub>2</sub>) 3 times before adding the solvent to ensure the aldehyde remains active.[1]

# Emergency Response & Disposal

## Spill Cleanup Procedure

- Minor Spill (Solid):
  - Do not dry sweep (creates dust).[1]
  - Cover with a wet paper towel (water or ethanol) to dampen.[1]
  - Scoop into a sealable bag.
  - Clean surface with 1M NaOH (neutralizes any acidic oxidation byproducts) followed by water.[1]

- Major Spill (Solution):
  - Evacuate the immediate area.[1][4][5]
  - Absorb with vermiculite or sand.[1]
  - Dispose of as hazardous chemical waste.[1]

## First Aid

- Eye Contact: Rinse cautiously with water for 15 minutes.[1][4][6] Lift eyelids.[1][3] Seek medical attention if redness persists.
- Skin Contact: Wash with soap and water.[1][3][4][6][7] Remove contaminated clothing.[1][3][5][6][7][8]
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen.[1]

## Disposal

- Waste Stream: Halogenated Organic Waste.[1]
- Protocol: Dissolve solid waste in a combustible solvent (e.g., Acetone) before placing it in the waste container.[1] Do not dispose of down the drain.

## Safe Handling Workflow Diagram



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Caption: Step-by-step workflow to maintain chemical integrity and safety.

## References

- Sigma-Aldrich. **3-Chloro-5-hydroxy-4-methoxybenzaldehyde** Product Sheet & SDS (CAS 54246-06-9).[1][9] Retrieved from [1]

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- Thermo Fisher Scientific.Glove Selection Guide for Chemical Handling. Retrieved from <sup>[1]</sup>

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